

storage and handling of air-sensitive 1-Methoxy-2-propylamine.

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Compound of Interest

Compound Name: **1-Methoxy-2-propylamine**

Cat. No.: **B124608**

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Technical Support Center: 1-Methoxy-2-propylamine

This technical support center provides guidance on the proper storage and handling of air-sensitive **1-Methoxy-2-propylamine** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1-Methoxy-2-propylamine**?

A1: **1-Methoxy-2-propylamine** is sensitive to air and should be stored in a cool, dry, and well-ventilated place.^[1] For long-term storage, it is recommended to keep the container tightly closed in a refrigerator at temperatures between 2°C to 8°C.^[2] To prevent degradation from atmospheric components, it should be stored under a dry, inert gas such as nitrogen or argon.

^[1]

Q2: What are the primary hazards associated with **1-Methoxy-2-propylamine**?

A2: **1-Methoxy-2-propylamine** is a highly flammable liquid and vapor, is harmful if swallowed, and can cause severe skin burns and eye damage.^{[1][3][4][5]} It is corrosive and may be toxic by ingestion, inhalation, and skin absorption.^{[6][7]} Vapors are heavier than air and may travel to an ignition source and flash back.^{[7][8]}

Q3: What personal protective equipment (PPE) is necessary when handling this compound?

A3: When handling **1-Methoxy-2-propylamine**, it is mandatory to use appropriate personal protective equipment. This includes chemical safety goggles and a face shield, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat or chemical-resistant apron.[\[3\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[\[3\]\[9\]](#)

Q4: With which substances is **1-Methoxy-2-propylamine** incompatible?

A4: **1-Methoxy-2-propylamine** is incompatible with oxidizing agents.[\[1\]](#) It may also be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[\[6\]\[7\]](#) It neutralizes acids in exothermic reactions to form salts and water.[\[6\]\[7\]](#)

Troubleshooting Guide

Q1: I opened my bottle of **1-Methoxy-2-propylamine** and noticed a color change. Is it still usable?

A1: A color change (e.g., to a light yellow) may indicate product degradation due to exposure to air or impurities. While the usability depends on the specific requirements of your experiment, it is generally advisable to use a fresh, colorless sample for reactions sensitive to impurities. Consider re-purifying the material if possible and essential for your work.

Q2: My experiment is giving inconsistent results. Could it be related to the handling of **1-Methoxy-2-propylamine**?

A2: Inconsistent results can arise from the degradation of **1-Methoxy-2-propylamine** due to improper handling. Ensure that you are using an inert atmosphere (nitrogen or argon) during transfer and reaction setup. Even brief exposure to air can introduce moisture and carbon dioxide, leading to the formation of byproducts that may interfere with your reaction.

Q3: I suspect my sample of **1-Methoxy-2-propylamine** has been contaminated. How can I confirm this?

A3: You can check the purity of your sample using analytical techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy. Compare the results with the certificate of analysis or a reference spectrum of a pure sample.

Quantitative Data Summary

Property	Value
Storage Temperature	2°C to 8°C (refrigerated) [2]
Boiling Point	98°C to 99°C [1]
Flash Point	9°C (48°F) [1]
Density	0.844 g/mL [1]
Molecular Weight	89.14 g/mol [3]
Water Solubility	Fully miscible [1]

Experimental Protocols

Protocol for Transferring Air-Sensitive **1-Methoxy-2-propylamine** under an Inert Atmosphere

Objective: To safely transfer a specific volume of **1-Methoxy-2-propylamine** from a storage bottle to a reaction vessel while preventing exposure to air.

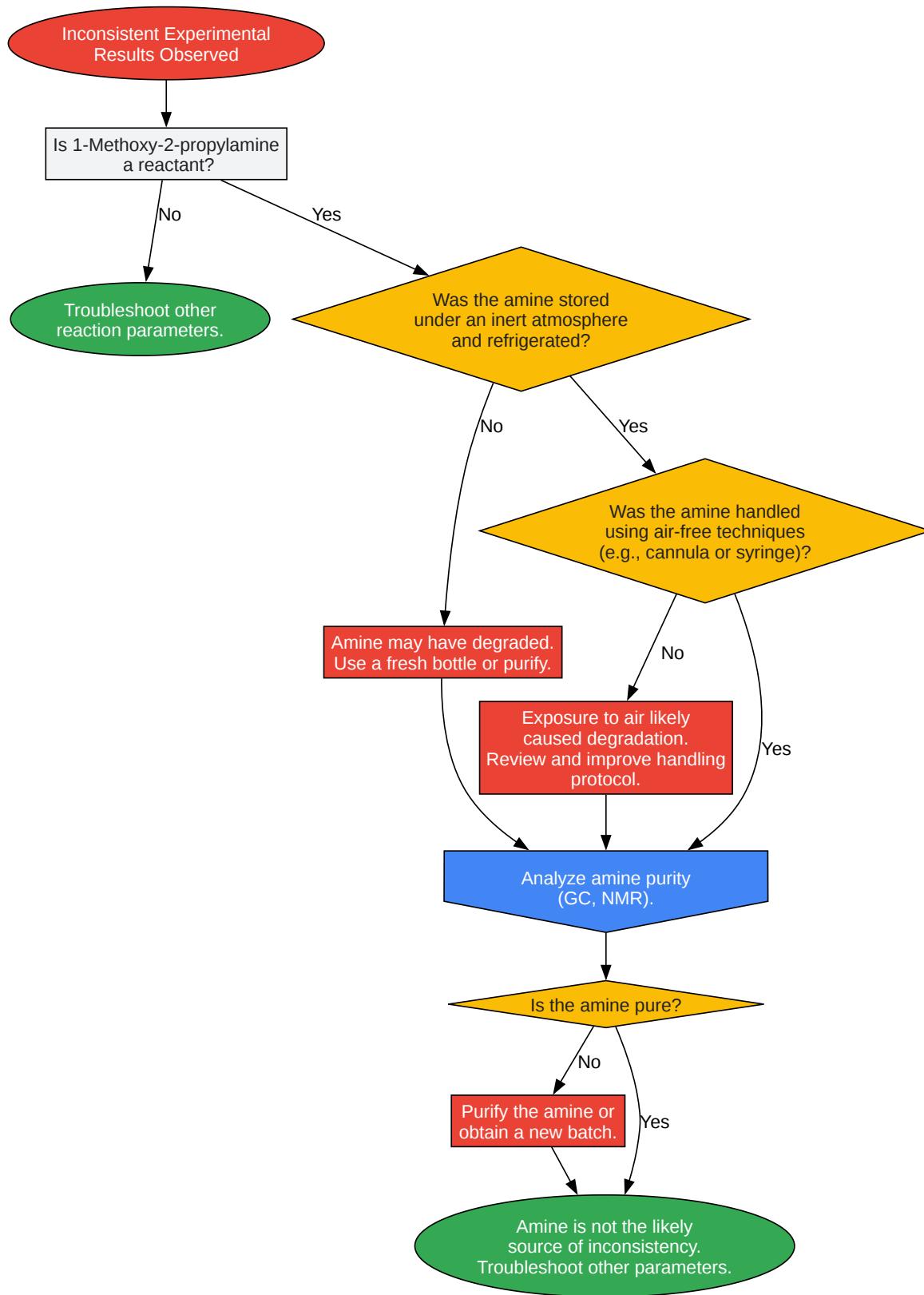
Materials:

- **1-Methoxy-2-propylamine** in a Sure/Seal™ bottle or a bottle with a septum-lined cap
- Dry reaction flask with a rubber septum
- Dry, gas-tight syringe with a needle
- Source of dry inert gas (Nitrogen or Argon) with a manifold or balloon
- Appropriate PPE (safety goggles, face shield, chemical-resistant gloves, lab coat)

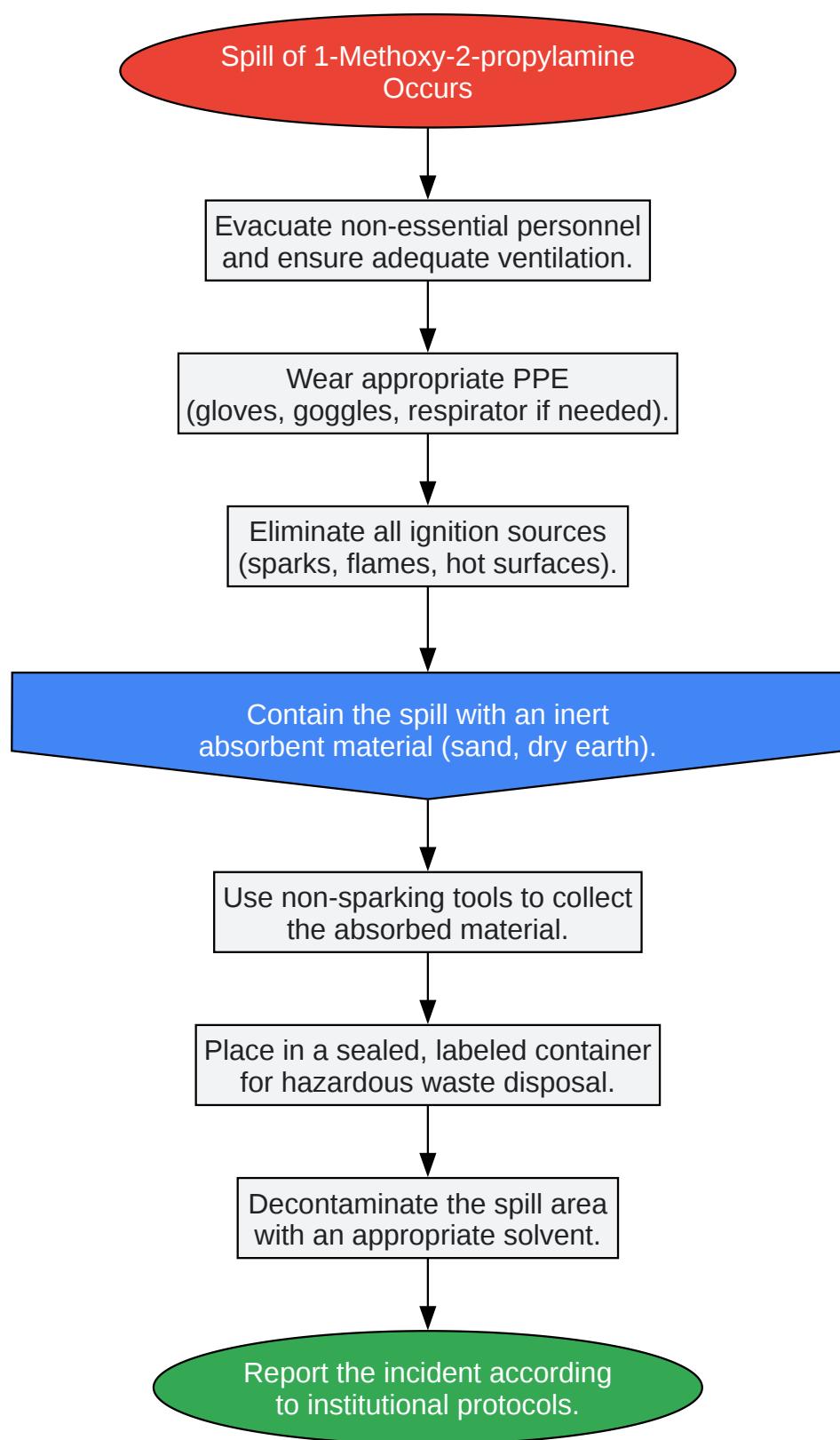
Procedure:

- Preparation: Ensure all glassware is oven-dried and cooled under a stream of inert gas. The reaction flask should be equipped with a magnetic stir bar (if needed) and sealed with a rubber septum. Purge the flask with the inert gas for several minutes.
- Inert Atmosphere: Establish a positive pressure of inert gas in the reaction flask using a gas manifold or a balloon attached to a needle inserted through the septum.
- Syringe Preparation: Purge the syringe with the inert gas by drawing and expelling the gas several times.
- Reagent Bottle Preparation: Puncture the septum of the **1-Methoxy-2-propylamine** bottle with a needle connected to the inert gas source to equalize the pressure.
- Transfer: Carefully insert the needle of the purged syringe through the septum of the reagent bottle. Invert the bottle and slowly draw the desired volume of the amine into the syringe.
- Remove Bubbles: With the needle still in the headspace of the reagent bottle, carefully expel any gas bubbles from the syringe.
- Injection: Withdraw the syringe from the reagent bottle and quickly insert the needle into the septum of the reaction flask. Slowly add the **1-Methoxy-2-propylamine** to the reaction vessel.
- Cleaning: Immediately after use, quench the syringe and needle by drawing up and expelling a suitable solvent (e.g., isopropanol), followed by water. Dispose of the rinsate as hazardous waste.

Visualizations

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Caption: Troubleshooting workflow for inconsistent experimental results.

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Caption: Logical steps for responding to a **1-Methoxy-2-propylamine** spill.

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